

Technical Support Center: N-(4-Amino-phenyl)-isonicotinamide

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Compound of Interest

Compound Name: *N-(4-Amino-phenyl)-isonicotinamide*

CAS No.: 13116-08-0

Cat. No.: B183565

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Storage, Stability, and Handling Protocols

Compound Classification: Pyridine-carboxamide / Aromatic Amine Primary Risk Factors: Oxidation (Aniline moiety), Hygroscopicity, Photodegradation.

Core Storage Guidelines (Solid State)

Q: What are the absolute requirements for long-term storage (>1 year)?

A: To maximize shelf-life and maintain purity >98%, you must mitigate the oxidation of the primary amine group and preventing amide hydrolysis.

The Golden Protocol:

- Temperature: Store at -20°C. While the compound is stable at 4°C for short periods (weeks), long-term storage requires freezing to arrest kinetic degradation.

- **Atmosphere:** Store under an inert atmosphere (Argon or Nitrogen). The 4-amino group is electron-rich and susceptible to oxidation by atmospheric oxygen, leading to the formation of azo-dimers or quinoid species (browning).
- **Container:** Amber glass vials with Teflon-lined caps. Avoid clear glass to prevent photo-oxidation.
- **Desiccation:** Store the vial inside a secondary container (desiccator or sealed bag) with active silica gel.

Q: My powder has turned from off-white to pale yellow/brown. Is it usable?

A: This indicates surface oxidation of the aniline moiety.

- **Pale Yellow:** Likely <1% impurity. Usable for general screening but requires filtration if solubilized.
- **Dark Brown/Caking:** Significant degradation or moisture uptake. Do not use for quantitative or kinetic studies. Purify via recrystallization or discard.

Data: Degradation Risk Assessment

Stressor	Risk Level	Visual Indicator	Chemical Consequence
Oxygen	High	Browning/Yellowing	Oxidation of to nitro/azo species
Moisture	Medium	Clumping/Caking	Physical aggregation; accelerated hydrolysis
Light	Medium	Darkening	Photo-oxidation of the aromatic ring
Heat (>25°C)	Low (Short-term)	None initially	Increased kinetic rate of oxidation

Solubilization & Solution Stability

Q: Can I store stock solutions in DMSO at -20°C?

A: Yes, but with strict caveats regarding hygroscopicity. DMSO is highly hygroscopic; it pulls water from the atmosphere every time the vial is opened.

The "Freeze-Thaw" Trap: Water absorbed by DMSO lowers the freezing point and creates micro-pockets of liquid water/DMSO mixture even at -20°C. This promotes hydrolysis of the amide bond over months.

Recommended Workflow:

- Prepare high-concentration stocks (e.g., 100 mM).
- Aliquot into single-use volumes (e.g., 50 L) immediately.
- Use PCR tubes or gasketed cryovials for storage.
- Never re-freeze a thawed aliquot more than once.

Q: I see a precipitate after thawing my DMSO stock.

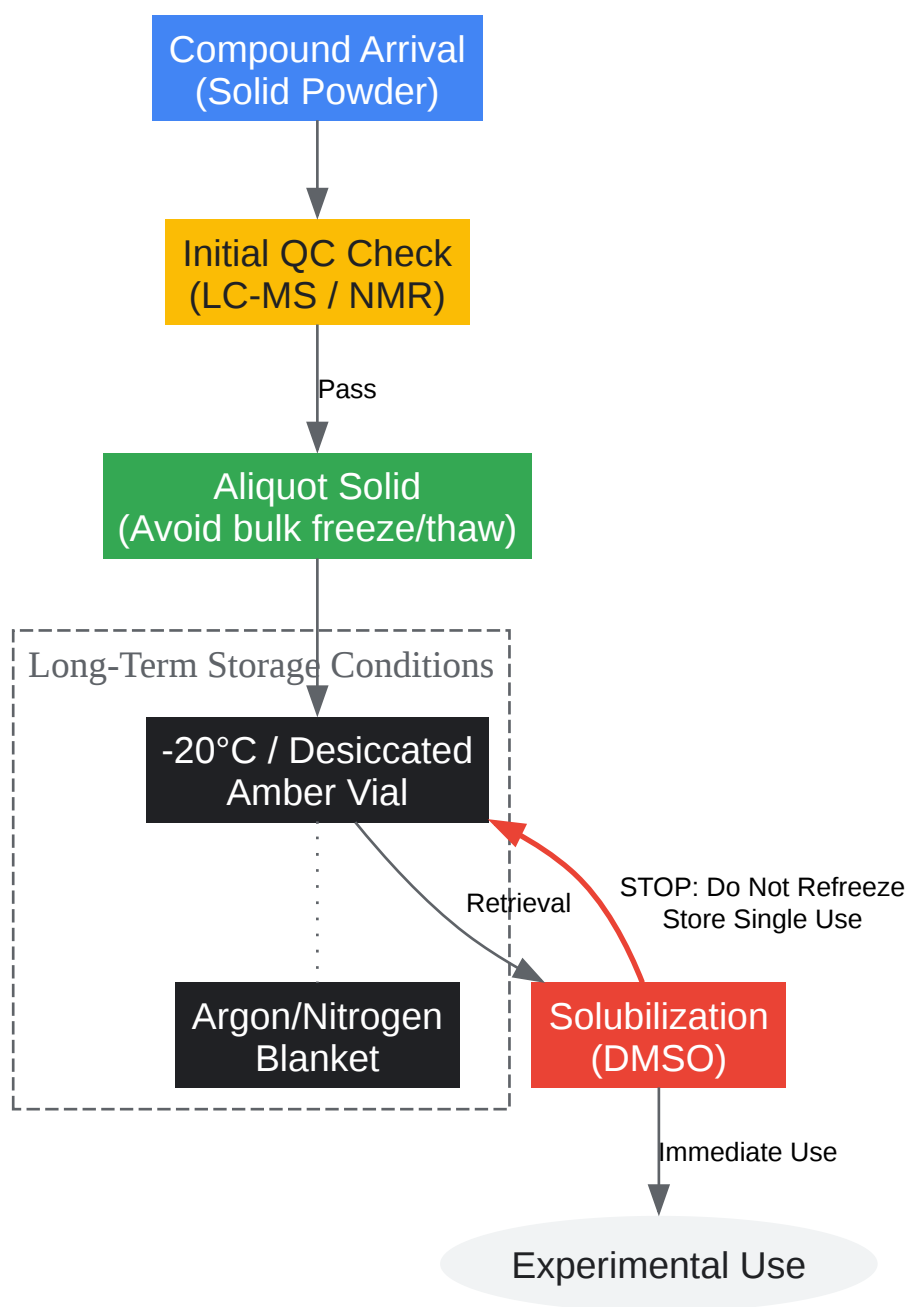
A: This is likely "Water-Crash." As DMSO absorbs moisture, the solubility of hydrophobic organic molecules decreases.

- Troubleshooting: Sonicate the vial at 30°C for 5–10 minutes. If the solid does not redissolve, the compound may have hydrolyzed to the insoluble carboxylic acid derivative. Check via LC-MS.

Workflow Visualization

Storage Lifecycle Management

The following diagram outlines the decision logic for handling incoming shipments to ensure data integrity.



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Figure 1: Lifecycle management for **N-(4-Amino-phenyl)-isonicotinamide**. Note the critical restriction on refreezing solubilized stocks.

Quality Control & Validation Protocols

Q: How do I validate the purity of a 2-year-old sample?

A: You must verify two regions of the molecule: the amide linkage and the primary amine.

Method A:

-NMR (Diagnostic Peaks)

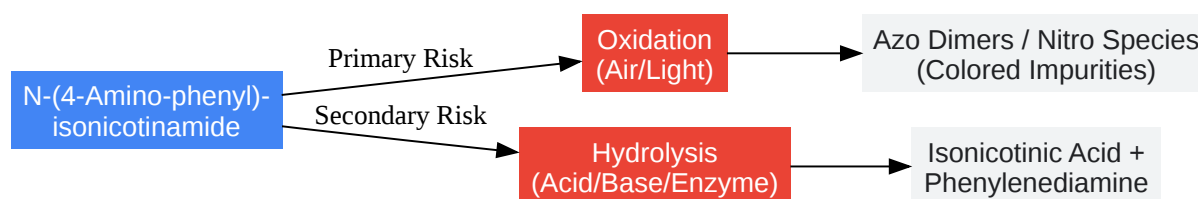
- Solvent: DMSO-
- Key Signal 1 (Amide Proton): Look for a singlet around 10.0–10.5 ppm. Disappearance or shifting indicates hydrolysis.
- Key Signal 2 (Aniline Amine): Broad singlet around 5.0–6.0 ppm (). Integration should be 2H. If integration drops or peaks split, oxidation has occurred.

Method B: LC-MS (Reverse Phase)

- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus), 3.5 m.
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (0.1% Formic Acid).
- Gradient: 5% to 95% ACN over 10 mins.
- Detection: UV 254 nm (aromatic) and 280 nm.
- Pass Criteria: Single peak >98% area.
- Fail Criteria: New peaks at earlier than main peak (Hydrolysis products are more polar) or late-eluting dimers (Azo compounds).

Degradation Pathway Logic

Understanding how the molecule breaks down helps you identify false positives in your data.



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Figure 2: Mechanistic degradation pathways. Oxidation of the aniline amine is the primary storage risk, while hydrolysis is a risk in aqueous solution.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 5326754 (Related Structure: N-(4-aminophenyl)benzamide derivatives). Retrieved from [\[Link\]](#)
- Cheng, X., et al. (2010). Stability of amide linkages in pharmaceutical intermediates. Journal of Pharmaceutical Sciences. (General reference for amide hydrolysis kinetics).
- ECHA (European Chemicals Agency). Registration Dossier: Aromatic Amides. Retrieved from [\[Link\]](#)

(Note: Specific stability papers for this exact intermediate are rare; protocols are derived from authoritative handling guides for the functional classes: Phenylenediamines and Pyridinecarboxamides.)

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